

# (Rac)-TZ3O chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Rac)-TZ3O

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An In-depth Technical Guide on **(Rac)-TZ3O**: Current Understanding and Broader Context

Disclaimer: Information specifically on **(Rac)-TZ3O** is sparse in publicly available scientific literature. This guide summarizes the available information on **(Rac)-TZ3O** and its parent compound, TZ3O, and separately addresses the unrelated "Rac" signaling pathway, which was prominently returned in searches for the requested topic.

## Part 1: The Chemical Compound (Rac)-TZ3O

**(Rac)-TZ3O** is identified as the racemic isomer of TZ3O.<sup>[1]</sup> A racemic mixture contains equal amounts of left- and right-handed enantiomers of a chiral molecule.

## Chemical Structure and Properties

While a specific chemical structure diagram for **(Rac)-TZ3O** is not readily available in the searched literature, its identity is linked to the CAS Number 2218754-19-7.<sup>[1]</sup> The parent compound, TZ3O, is described as an anticholinergic compound.<sup>[1]</sup> Anticholinergic agents work by blocking the action of acetylcholine, a neurotransmitter.

Table 1: Chemical Identification of **(Rac)-TZ3O**

Identifier	Value	Reference
Compound Name	(Rac)-TZ3O	MedChemExpress
CAS Number	2218754-19-7	[1]
Description	Racemic isomer of TZ3O	[1]

## Pharmacological Properties and Research

TZ3O, the parent compound of **(Rac)-TZ3O**, has demonstrated neuroprotective activity.[1] In a preclinical study using a scopolamine-induced rat model of Alzheimer's disease, TZ3O was shown to improve memory impairment and cognitive decline.[1] This suggests potential therapeutic applications in neurodegenerative diseases like Alzheimer's.[1] It is important to note that this information pertains to TZ3O, and the specific activity of the racemic mixture **(Rac)-TZ3O** may differ. The product is intended for research use only.[1]

Due to the limited specific data on **(Rac)-TZ3O**, detailed experimental protocols and quantitative data are not available at this time.

## Part 2: The "Rac" Signaling Pathway (Unrelated to the chemical (Rac)-TZ3O)

The search for "**(Rac)-TZ3O**" also returned significant results for the "Rac" signaling pathway. It is crucial to understand that this is a distinct biological pathway and is not directly related to the chemical compound **(Rac)-TZ3O**. Rac is a member of the Rho family of small GTPases that act as molecular switches in a wide range of cellular processes.

## Overview of the Rac Signaling Pathway

Rac GTPases cycle between an inactive GDP-bound state and an active GTP-bound state. This cycling is regulated by:

- Guanine nucleotide exchange factors (GEFs): Promote the exchange of GDP for GTP, leading to Rac activation.

- GTPase-activating proteins (GAPs): Enhance the intrinsic GTPase activity of Rac, leading to its inactivation.
- Rho guanine nucleotide dissociation inhibitors (RhoGDIs): Sequester inactive Rac in the cytosol.

Activated Rac influences a multitude of cellular functions, including:

- Cytoskeletal reorganization, particularly the formation of lamellipodia and membrane ruffles, which are essential for cell migration.[\[2\]](#)[\[3\]](#)
- Cell adhesion and proliferation.[\[3\]](#)
- Gene transcription.

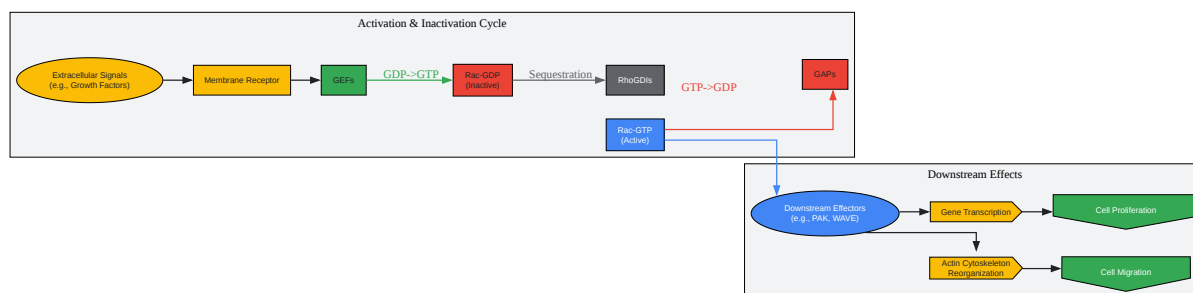
## Role in Cellular Processes and Disease

The Rac signaling pathway is integral to various physiological and pathological processes.

- Cell Motility: Rac activation is a key step in cell migration, a process that is crucial in development, immune response, and wound healing.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Cancer: Dysregulation of Rac signaling is implicated in tumorigenesis, including tumor progression, metastasis, and angiogenesis.[\[3\]](#)[\[5\]](#) For instance, the Rac signaling pathway has been found to be activated in metastatic hepatocellular carcinoma (HCC) cells.[\[5\]](#)
- T-Cell Development: Rac1 and Rac2 GTPases are critical for early T-cell development.[\[6\]](#)
- Platelet-Derived Growth Factor (PDGF) Signaling: The Rac/PAK/GC/cGMP pathway is involved in PDGF-induced fibroblast cell migration.[\[2\]](#)

## Visualizing the Rac Signaling Pathway

The following diagram illustrates a simplified overview of the Rac signaling cascade.



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Caption: A simplified diagram of the Rac GTPase signaling pathway.

In conclusion, while a comprehensive technical guide on **(Rac)-TZ3O** cannot be provided due to a lack of specific data, the available information points to its role as a racemic isomer of the neuroprotective compound TZ3O. The unrelated but similarly named "Rac" signaling pathway is a well-studied and critical component of cellular regulation with significant implications in health and disease. Further research is needed to elucidate the specific properties and potential applications of **(Rac)-TZ3O**.

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- To cite this document: BenchChem. [(Rac)-TZ3O chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934291#rac-tz3o-chemical-structure-and-properties]

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